

# Calcitriol and Key Alternatives: A Comparison for Researchers

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## Compound Focus: Calteridol calcium

CAS No.: 121915-83-1

Cat. No.: S3334718

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The table below synthesizes information about Calcitriol and two common alternatives, focusing on properties relevant to drug development.

Property	Calcitriol	Calcium Carbonate	Natpara (Parathyroid Hormone)
Drug Class	Synthetic Vitamin D analog (Vitamins) [1]	Mineral Supplement [2]	Parathyroid Hormone [2]
Primary Indications	Hypocalcemia, Secondary Hyperparathyroidism in CKD, Hypoparathyroidism [3] [1]	GERD, Osteoporosis, Hypocalcemia, Indigestion [2]	Hypocalcemia, Hypoparathyroidism [2]
Mechanism of Action	Binds to Vitamin D Receptor (VDR), increasing intestinal calcium absorption, renal calcium reabsorption, and bone calcium resorption [3].	Provides elemental calcium to correct deficiencies; absorption is influenced by calcitriol [4] [5].	Recombinant human PTH; replaces endogenous PTH to regulate calcium and phosphate levels [2].

| **Key Pharmacokinetics** | • **Half-life:** ~8 hours [2] • **Peak serum concentration:** 3-6 hours[c.citation:1] • **Protein binding:** ~99.9% [3] | Information not specified in search results. | • **Half-life:** ~3 hours [2] | |

**Common Dosage Forms** | Oral capsule, Injectable solution, Oral liquid, Topical ointment [3] [2] [1] | Chewable tablet, Oral tablet, Compounding powder [2] | Subcutaneous powder for injection [2] | | **Critical Stability & Handling Notes** | • Protect from prolonged light exposure [3]. • Store at room temperature away from moisture and heat [1]. | Information not specified in search results. | Information not specified in search results. |

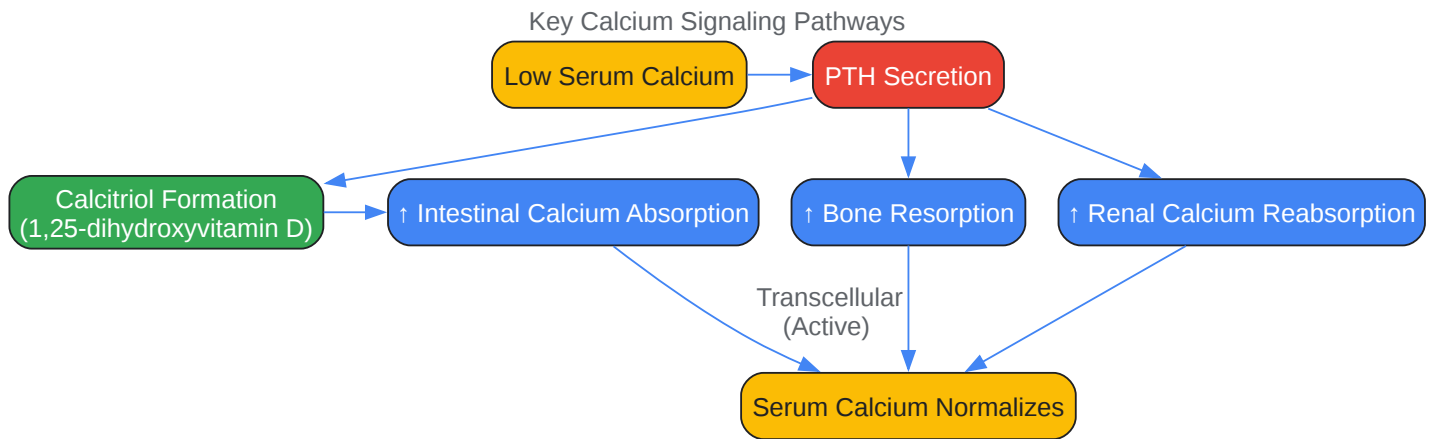
## Experimental Insights into Calcitriol's Mechanism

While direct stability protocols are unavailable, research into Calcitriol's mechanism provides methodologies for studying its effects.

- **In Vitro Cell Proliferation & Protein Expression:** One study treated murine breast cancer cells (4T1 and 67NR lines) with Calcitriol and its analogs. **Methodology** involved dissolving compounds in ethanol before dilution in culture medium, then assessing cell proliferation and analyzing protein expression changes (e.g., Osteopontin, TGF $\beta$ ) via Western blotting and ELISA [6].
- **Gene Expression Analysis in Metastasis:** The same study used real-time PCR to analyze gene expression related to cancer invasion and metastasis in tumor tissues from treated mice, linking Calcitriol to increased metastatic potential in their model [6].

## Calcium Signaling Pathways in Physiology

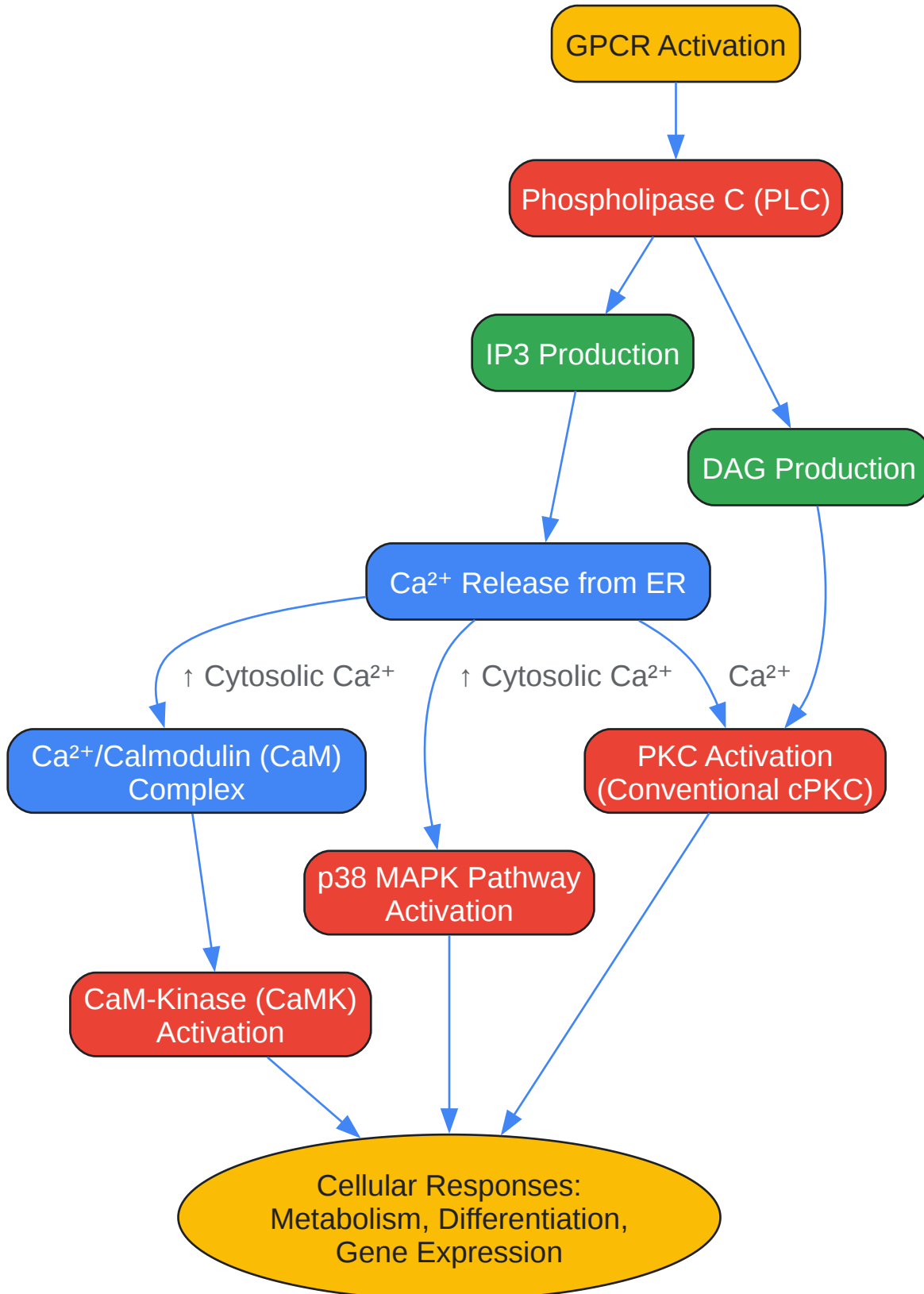
Calcitriol's biological function is mediated through complex calcium signaling pathways. The following diagram outlines the primary pathways regulating calcium homeostasis, which are fundamental to understanding the drug's pharmacological effects.



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Beyond the primary homeostasis pathway, intracellular calcium acts as a key second messenger. The diagram below illustrates major signaling pathways that regulate critical cellular processes, which can be areas of investigation for compounds affecting calcium signaling.

## Intracellular Calcium Signaling Pathways



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## Suggestions for Further Research

To find the specific information you need on "Calteridol" and ionic strength effects, I suggest the following steps:

- **Verify the Nomenclature:** Please double-check the spelling of "Calteridol." Confirming the exact International Nonproprietary Name (INN) is crucial.
- **Consult Specialized Databases:** Directly search specialized pharmaceutical and chemical databases such as:
  - **PubMed Central** or **Google Scholar** for primary research articles.
  - **FDA or EMA drug approval documents** for detailed stability data.
  - **Chemical and excipient handbooks** like the *Handbook of Pharmaceutical Excipients*.
- **Refine Search Queries:** Use terms like "ionic strength stability study," "forced degradation," "excipient compatibility," and "Arrhenius equation" in combination with the correct drug name.

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## References

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